

An In-depth Technical Guide to Dodecyl N,N-dimethylaminoacetate-d6

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Compound of Interest

Compound Name: *Dodecyl N,N-dimethylaminoacetate-d6*

Cat. No.: *B15622568*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dodecyl N,N-dimethylaminoacetate-d6**, a deuterated analogue of the skin penetration enhancer Dodecyl N,N-dimethylaminoacetate. This document details its molecular weight, physicochemical properties, a plausible synthesis protocol, analytical methodologies, and its primary application in transdermal drug delivery.

Core Data Presentation

The quantitative data for the non-deuterated form, Dodecyl N,N-dimethylaminoacetate, is summarized below. The properties of the deuterated form (d6) are expected to be comparable, with the significant difference being the molecular weight.

Property	Value
Molecular Formula	C ₁₆ H ₃₃ NO ₂
Molecular Weight	271.44 g/mol
Molecular Weight (d6)	277.48 g/mol (calculated)
CAS Number	121150-43-4
Density	0.894 g/cm ³
Boiling Point	336.6 °C at 760 mmHg
Flash Point	93.7 °C
Vapour Pressure	0.000111 mmHg at 25°C
Refractive Index	1.45

Experimental Protocols

Synthesis of Dodecyl N,N-dimethylaminoacetate

A plausible and efficient method for the synthesis of Dodecyl N,N-dimethylaminoacetate is through the transesterification of an appropriate starting ester, such as ethyl N,N-dimethylaminoacetate, with 1-dodecanol. This method is adapted from the known synthesis of similar N,N-dimethylamino acid esters.

Materials:

- Ethyl N,N-dimethylaminoacetate
- 1-Dodecanol (Dodecyl alcohol)
- Sodium methoxide (as a catalyst)
- Toluene (as a solvent)
- Anhydrous sodium sulfate
- Standard laboratory glassware for reflux and distillation

Procedure:

- A reaction mixture of ethyl N,N-dimethylaminoacetate, a stoichiometric excess of 1-dodecanol, and a catalytic amount of sodium methoxide dissolved in toluene is prepared in a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap.
- The mixture is heated to reflux. The ethanol formed during the transesterification is removed azeotropically with toluene and collected in the Dean-Stark trap to drive the reaction to completion.
- The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature. The catalyst is neutralized with a mild acid and the resulting salts are removed by filtration.
- The excess toluene and 1-dodecanol are removed under reduced pressure using a rotary evaporator.
- The crude product is then purified by vacuum distillation to yield pure Dodecyl N,N-dimethylaminoacetate.

The synthesis of the deuterated analogue, **Dodecyl N,N-dimethylaminoacetate-d6**, would involve the use of a deuterated starting material, specifically N,N-di(trideuteromethyl)aminoacetate ethyl ester.

Analytical Methodology: High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

The purity and quantification of Dodecyl N,N-dimethylaminoacetate and its deuterated analogue can be effectively determined using HPLC coupled with mass spectrometry.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a binary pump, autosampler, and column oven.

- Mass Spectrometer (e.g., a triple quadrupole or time-of-flight instrument) with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: A reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m particle size).
- Mobile Phase A: 10 mM Ammonium formate in water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A suitable gradient from a lower to a higher concentration of Mobile Phase B is employed to ensure the separation of the analyte from any impurities.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10 μ L.

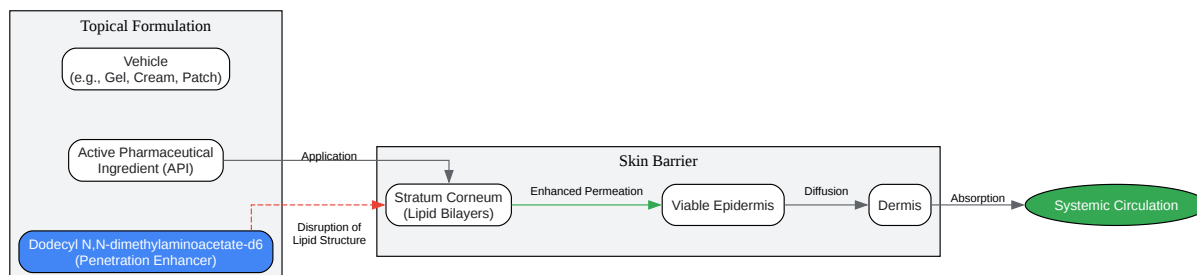
Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Scan Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for enhanced sensitivity and specificity.
- Monitored Ions: For Dodecyl N,N-dimethylaminoacetate, the protonated molecule $[M+H]^+$ at m/z 272.26 would be monitored. For the d6 analogue, the corresponding ion would be at m/z 278.30.

Visualization of Application Workflow

Dodecyl N,N-dimethylaminoacetate is primarily utilized as a chemical penetration enhancer in transdermal drug delivery systems. Its mechanism of action involves the temporary and reversible disruption of the highly ordered lipid structure of the stratum corneum, the outermost layer of the skin. This disruption increases the fluidity of the lipid bilayers, thereby facilitating

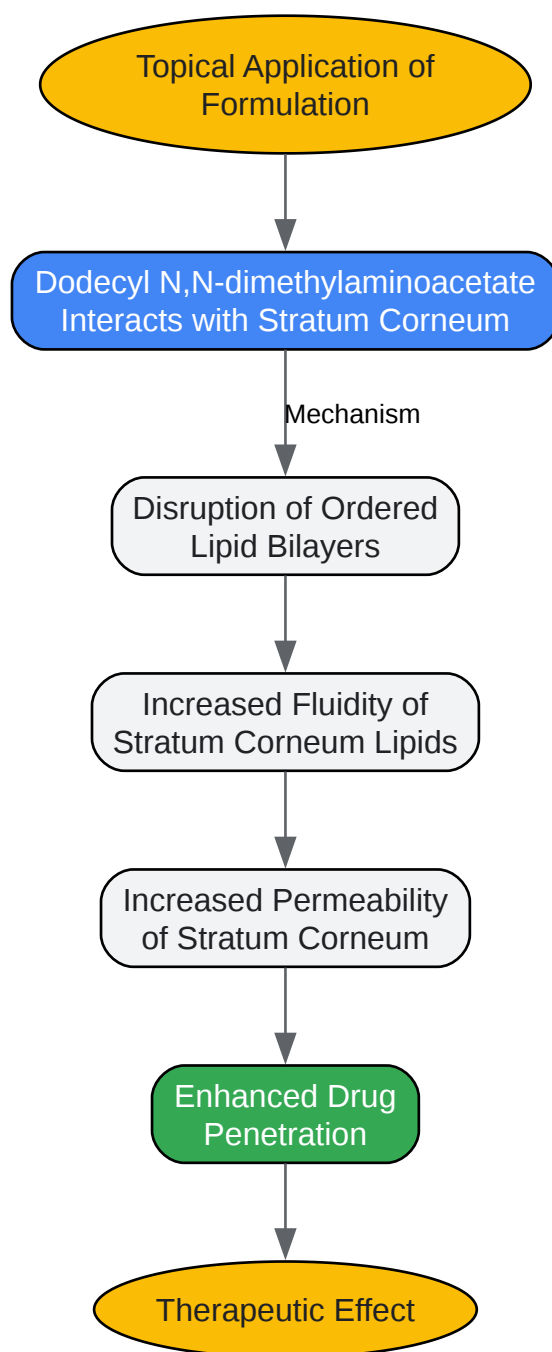
the permeation of drug molecules into the deeper layers of the skin and subsequently into the systemic circulation.



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Transdermal Drug Delivery Workflow with a Penetration Enhancer.

The logical workflow for the utilization of Dodecyl N,N-dimethylaminoacetate as a penetration enhancer in a transdermal drug delivery system is depicted in the diagram above. The process begins with the topical application of a formulation containing the active pharmaceutical ingredient (API) and the enhancer. The enhancer then interacts with the stratum corneum, disrupting its lipid barrier. This allows for the enhanced permeation of the API through the skin layers, ultimately leading to its absorption into the systemic circulation.



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